

A Comparative Guide to the Properties of Hexapentacontane and Other Long-Chain Alkanes

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Compound of Interest

Compound Name: Hexapentacontane

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This guide provides a comprehensive comparison of the physical and chemical properties of **hexapentacontane** (C₅₆H₁₁₄), a long-chain alkane, with other representative n-alkanes. The information presented is supported by literature values and established experimental protocols, offering a valuable resource for researchers and professionals working with these compounds in various applications, including drug development, materials science, and lubrication technology.

Introduction to Hexapentacontane

Hexapentacontane is a saturated hydrocarbon with the chemical formula C₅₆H₁₁₄. As a long-chain alkane, it exhibits characteristic properties such as low reactivity, hydrophobicity, and a high melting point. These attributes make it and similar long-chain alkanes subjects of interest in fields requiring stable, non-polar compounds.

Comparison of Physical Properties

The physical properties of n-alkanes show clear trends with increasing chain length. The following tables summarize the key literature values for **hexapentacontane** and a selection of other long-chain n-alkanes for comparative analysis.

Table 1: Comparison of Melting Point, Boiling Point, and Density of Selected Long-Chain n-Alkanes

n-Alkane	Chemical Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm³)
Triacontane	C30H62	422.82	65.9	450	0.810 (at 20°C)
Tetracontane	C40H82	563.10	82	525	0.817 (at 20°C)
Pentacontane	C50H102	703.37	91	575	0.823 (at 20°C)
Hexapentacontane	C56H114	787.50	96 - 99[1][2]	~601 - 605[1][2]	~0.826 - 0.927 (estimate)[1][2]
Hexacontane	C60H122	843.61	100 - 102	~620	0.827 (at 20°C)

Note: Some values for **hexapentacontane** are estimates found in the literature. The density of solid alkanes is typically measured at or above their melting point.

Table 2: Solubility of Long-Chain Alkanes

Property	Description
Solubility in Water	Virtually insoluble.[3][4] As non-polar molecules, alkanes cannot form significant attractive forces with polar water molecules to overcome the strong hydrogen bonding in water.[3][4]
Solubility in Organic Solvents	Generally soluble in non-polar organic solvents such as benzene, toluene, hexane, and diethyl ether.[3][4] The principle of "like dissolves like" applies, where the weak van der Waals forces between alkane molecules are readily overcome by similar interactions with non-polar solvent molecules.[3][4]

Experimental Protocols

Accurate determination of the physical properties of long-chain alkanes is crucial for their application. The following are detailed methodologies for key experiments.

Melting Point Determination

The melting point of solid long-chain alkanes like **hexapentacontane** can be determined using the capillary tube method.

Protocol:

- **Sample Preparation:** A small amount of the solid alkane is finely powdered.
- **Capillary Loading:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance. For pure compounds, this range is typically narrow (0.5-1 °C).

Boiling Point Determination by Simulated Distillation (SimDis)

For high-boiling point compounds like **hexapentacontane**, traditional distillation is impractical. Simulated distillation by gas chromatography (GC), following methods like ASTM D2887, is the preferred technique.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol:

- Calibration: A calibration mixture containing a series of n-alkanes with known boiling points is injected into the gas chromatograph.[\[8\]](#) The retention time of each n-alkane is recorded and plotted against its boiling point to create a calibration curve.[\[7\]](#)[\[8\]](#)
- Sample Preparation: The **hexapentacontane** sample is dissolved in a suitable solvent (e.g., carbon disulfide).
- GC Analysis: The sample solution is injected into a GC equipped with a non-polar capillary column and a flame ionization detector (FID).[\[5\]](#) The column temperature is programmed to increase over time, separating the components of the sample based on their boiling points.
- Data Analysis: The retention time of the **hexapentacontane** peak is determined. Using the calibration curve, the retention time is converted to its corresponding boiling point.

Density Measurement

The density of solid hydrocarbons can be determined using a pycnometer or by the displacement method.

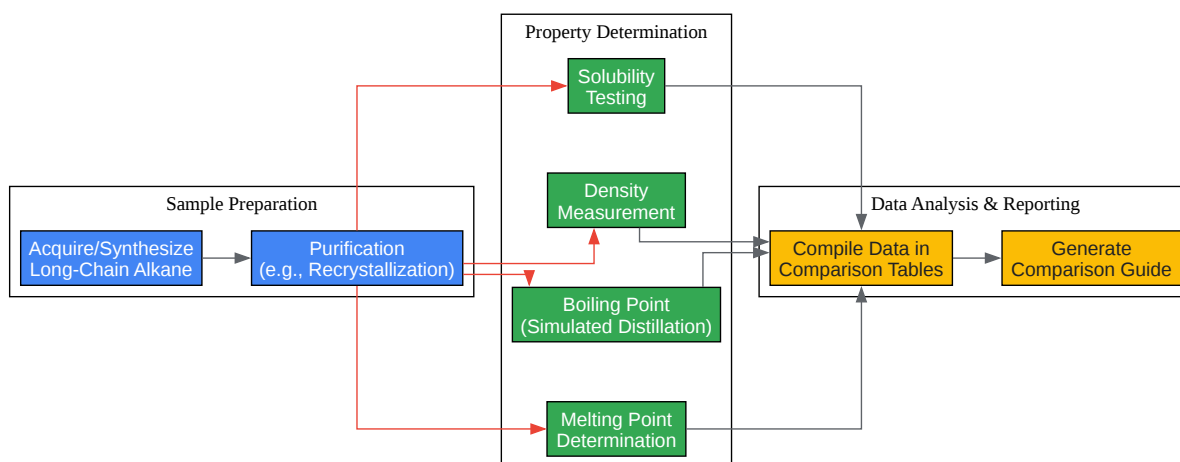
Protocol (Pycnometer Method):

- Tare Weight: The weight of a clean, dry pycnometer (a flask with a precise volume) is accurately measured.

- **Sample Addition:** A known weight of the solid **hexapentacontane** is added to the pycnometer.
- **Liquid Addition:** A non-solvent liquid of known density in which the alkane is insoluble is added to the pycnometer, filling it completely and removing any air bubbles.
- **Final Weight:** The total weight of the pycnometer containing the sample and the liquid is measured.
- **Calculation:** The volume of the displaced liquid, and thus the volume of the solid sample, is calculated from the weights and the known density of the liquid. The density of the **hexapentacontane** is then determined by dividing its mass by its calculated volume.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the characterization of a novel long-chain alkane.



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Caption: Experimental workflow for the characterization of long-chain alkanes.

This guide provides a foundational understanding of the properties of **hexapentacontane** in comparison to other long-chain alkanes. The detailed experimental protocols serve as a practical reference for researchers in the field.

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